

Application Note: Advanced Analytical Characterization of 4-(2-Aminoethyl)-3-methylpiperazin-2-one

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Compound of Interest

Compound Name: 4-(2-Aminoethyl)-3-methylpiperazin-2-one

Cat. No.: B13265168

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Introduction and Analytical Strategy

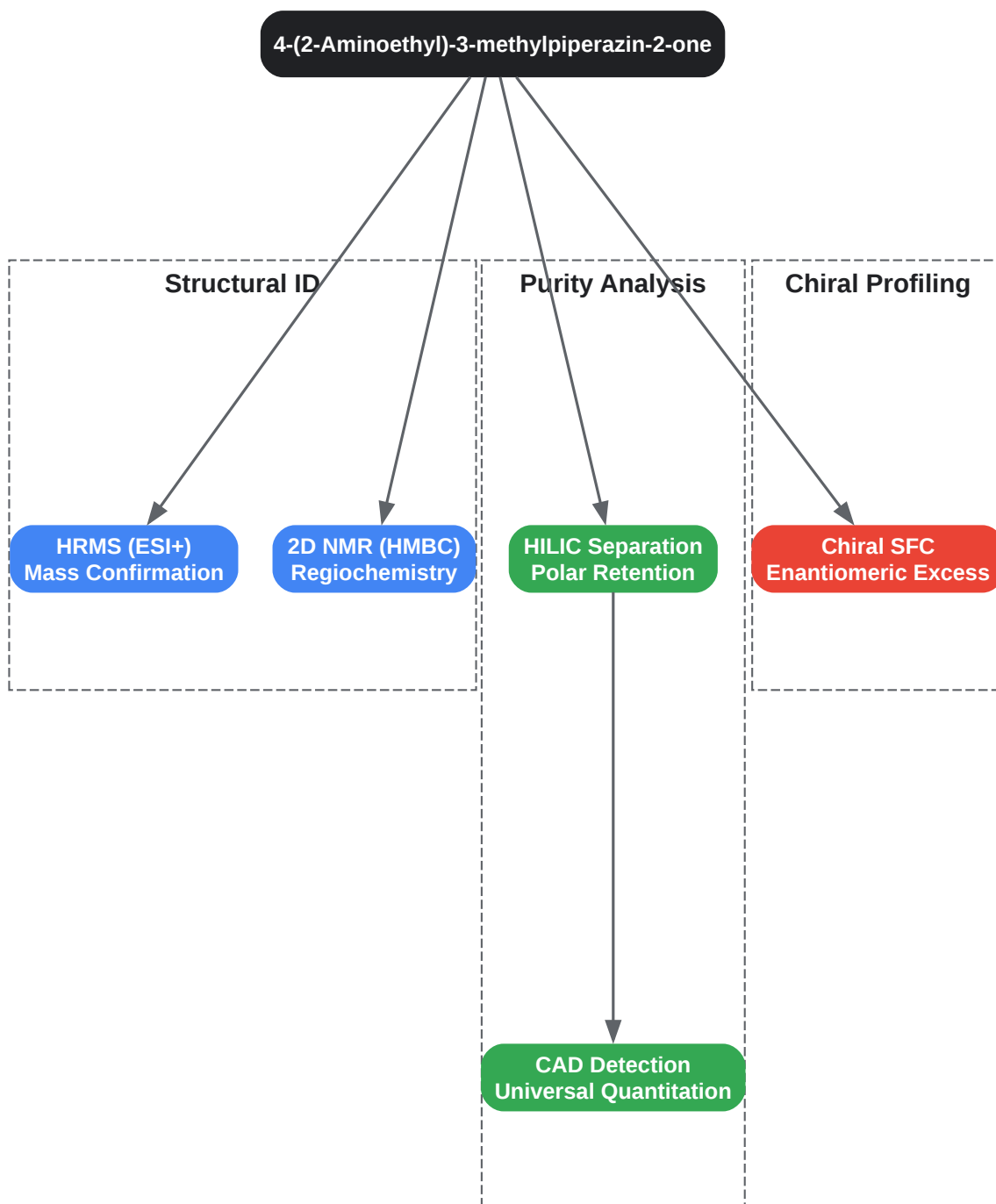
Substituted piperazin-2-ones are conformationally restricted diamines that serve as privileged building blocks in modern drug discovery. They are frequently utilized in the design of peptidomimetics, nootropic agents, and novel antiviral therapeutics, such as HIV-1 capsid modulators [1, 2].

The characterization of **4-(2-Aminoethyl)-3-methylpiperazin-2-one** presents a unique triad of analytical challenges:

- **Extreme Hydrophilicity & Basicity:** The presence of a primary amine, a tertiary amine, and a lactam ring results in a highly polar molecule ($\text{LogP} < 0$) that exhibits poor retention and severe peak tailing on traditional reversed-phase (C18) stationary phases.
- **Optical Invisibility:** Lacking an extended conjugated π -system or aromatic ring, the molecule possesses negligible UV absorbance above 210 nm, rendering standard HPLC-UV methods ineffective for accurate quantitation.

- Stereochemical Complexity: The methyl substitution at the C3 position generates a chiral center, necessitating rigorous enantiomeric profiling [3].

To address these challenges, we have developed a comprehensive, self-validating analytical workflow utilizing High-Resolution Mass Spectrometry (HRMS), 2D Nuclear Magnetic Resonance (NMR), Hydrophilic Interaction Liquid Chromatography coupled with Charged Aerosol Detection (HILIC-CAD), and Supercritical Fluid Chromatography (SFC).



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Caption: Comprehensive analytical workflow for piperazin-2-one characterization.

Structural Elucidation: NMR and HRMS Protocols

Causality in Method Selection

Confirming the regiochemistry of the aminoethyl substitution is critical. During synthesis, alkylation could theoretically occur at the N1 (lactam) or N4 (basic) nitrogen. 1D NMR alone is insufficient to differentiate these regioisomers. We employ 1 H- 13 C HMBC (Heteronuclear Multiple Bond Correlation) as a self-validating tool. A strong 3-bond correlation from the methylene protons of the aminoethyl group to the C3 and C5 carbons of the piperazinone ring—with a distinct absence of correlation to the C2 carbonyl—unambiguously proves N4-alkylation.

Step-by-Step Protocol: NMR Acquisition

- **Sample Preparation:** Dissolve 15 mg of the analyte in 0.6 mL of DMSO- d₆(100% isotopic purity). Ensure the sample is free of paramagnetic impurities.
- **Internal Standard:** Add 0.05% v/v Tetramethylsilane (TMS) for chemical shift referencing (δ 0.00 ppm).
- **Instrument Setup:** Probe temperature set to 298 K on a 400 MHz or higher NMR spectrometer.
- **Acquisition Parameters:**
 - 1 H NMR: 16 scans, relaxation delay (D1) 2.0 s, spectral width 12 ppm.
 - 13 C NMR: 512 scans, D1 2.0 s, spectral width 220 ppm.
 - HMBC: 128 t1increments, 16 scans per increment, optimized for long-range coupling constant $nJ_{CH}=8$ Hz.

Quantitative Data Summary: Expected NMR Shifts

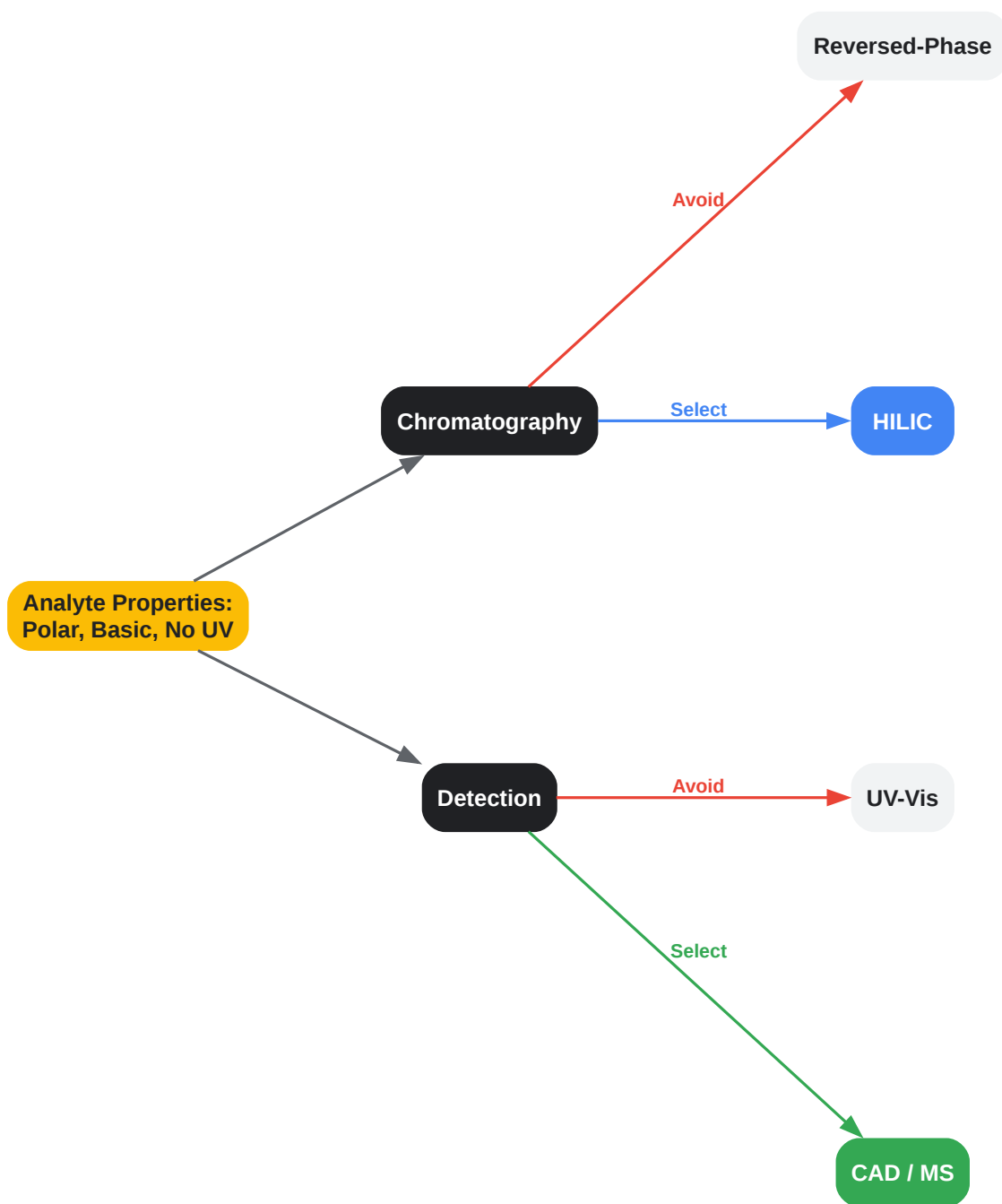
Position	¹ H Chemical Shift (ppm, mult, J in Hz)	¹³ C Chemical Shift (ppm)	Key HMBC Correlations (¹ H → ¹³ C)
N1-H (Lactam)	7.85 (br s, 1H)	-	C2, C6
C2 (Carbonyl)	-	170.5	-
C3-H	3.15 (q, J=6.8 , 1H)	55.2	C2, C5, C3-CH 3
C3-CH 3	1.18 (d, J=6.8 , 3H)	15.4	C2, C3
C5-H 2	2.85 - 2.95 (m, 2H)	48.1	C3, C6, C1'
C6-H 2	3.10 - 3.25 (m, 2H)	41.3	C2, C5
C1'-H 2(N4-CH 2)	2.55 - 2.65 (m, 2H)	52.8	C3, C5, C2'
C2'-H 2(CH 2-NH 2)	2.68 - 2.78 (m, 2H)	38.6	C1'
N-H 2(Amine)	1.60 (br s, 2H)	-	-

Note: Exact shifts may vary slightly depending on concentration and exact pH/salt state of the isolated compound.

Chromatographic Purity: HILIC-CAD Methodology Causality in Method Selection

Because **4-(2-Aminoethyl)-3-methylpiperazin-2-one** is highly polar, it elutes at the void volume in Reversed-Phase Liquid Chromatography (RPLC). Furthermore, the lack of a chromophore makes UV detection blind to this molecule.

To solve this, we utilize Hydrophilic Interaction Liquid Chromatography (HILIC) combined with Charged Aerosol Detection (CAD). HILIC provides excellent retention for polar amines by partitioning them into a water-enriched layer on a zwitterionic stationary phase. CAD provides a uniform, mass-proportional response for all non-volatile analytes, independent of their optical properties, ensuring accurate purity quantitation.



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Caption: Logical decision tree for chromatographic and detection method selection.

Step-by-Step Protocol: HILIC-CAD Purity Assay

- Mobile Phase Preparation:
 - Mobile Phase A: 20 mM Ammonium Formate in LC-MS grade water. Adjust to pH 3.0 using neat Formic Acid. Filter through a 0.2 µm hydrophilic PTFE membrane (critical to minimize CAD background noise).
 - Mobile Phase B: 100% LC-MS grade Acetonitrile.
- Column: ZIC-HILIC (Zwitterionic), 2.1 x 100 mm, 3 µm particle size. Maintain column compartment at 30°C.
- Gradient Program:

Time (min)	Flow Rate (mL/min)	% Mobile Phase A	% Mobile Phase B
0.0	0.4	10	90
2.0	0.4	10	90
10.0	0.4	50	50
12.0	0.4	50	50
12.1	0.4	10	90
18.0	0.4	10	90

- Detector Settings (CAD):
 - Evaporation Temperature: 35°C (optimized for semi-volatile ammonium formate).
 - Data Collection Rate: 10 Hz.
 - Filter Constant: 3.6 s.
- System Suitability Test (SST): Inject a 0.1 mg/mL standard solution. The peak symmetry factor must be between 0.8 and 1.5, and the RSD of peak area for 5 replicate injections must be ≤ 2.0%.

Stereochemical Profiling: Chiral SFC

Causality in Method Selection

The C3 methyl group yields two enantiomers: (R)

- and (S) **-4-(2-Aminoethyl)-3-methylpiperazin-2-one**. Because enantiomers can exhibit drastically different pharmacological profiles, determining enantiomeric excess (ee) is mandatory [3]. Supercritical Fluid Chromatography (SFC) is the premier technique here. The low viscosity of supercritical CO₂ allows for rapid mass transfer, while the addition of a basic modifier (isopropylamine) suppresses the ionization of the primary and tertiary amines, preventing peak tailing on the chiral stationary phase.

Step-by-Step Protocol: SFC Enantiomeric Resolution

- Sample Preparation: Dissolve the analyte in Methanol at 1.0 mg/mL.
- Column: Chiralpak IG (Amylose tris(3-chloro-5-methylphenylcarbamate)), 4.6 x 250 mm, 5 µm.
- Co-solvent (Modifier): Methanol containing 0.2% v/v Isopropylamine (IPA).
- Isocratic Method:
 - CO₂ / Co-solvent: 80/20 (v/v).
 - Flow Rate: 3.0 mL/min.
 - Backpressure (ABPR): 120 bar.
 - Column Temperature: 40°C.
- Detection: Mass Spectrometry (ESI+) in Selected Ion Monitoring (SIM) mode at m/z 158.1, or CAD if concentration permits.

References

- Discovery and Mechanistic Investigation of Piperazinone Phenylalanine Derivatives with Terminal Indole or Benzene Ring as Novel HIV-1 Capsid Modulators. National Institutes of

Health (PMC). Available at:[\[Link\]](#)

- Synthesis, Characterization, Docking Studies and Antiepileptic Activity of Novel Piracetam Derivatives. Asian Journal of Chemistry. Available at:[\[Link\]](#)
- Asymmetric Catalytic Access to Piperazin-2-ones and Morpholin-2-ones in a One-Pot Approach: Rapid Synthesis of an Intermediate to Aprepitant. The Journal of Organic Chemistry (ACS). Available at:[\[Link\]](#)
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